

purification challenges of 4-Methoxy-2-methylaniline and solutions

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Compound of Interest

Compound Name: *4-Methoxy-2-methylaniline hydrochloride*
CAS No.: *133985-88-3*
Cat. No.: *B142818*

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Technical Support Center: 4-Methoxy-2-methylaniline Purification

Ticket Category: Organic Synthesis / Purification Methodologies Applicable Compound: 4-Methoxy-2-methylaniline (m-Cresidine) CAS Registry Number: 102-50-1 Support Level: Advanced (Tier 3)

Executive Summary & Compound Disambiguation

User Warning: Before proceeding, verify your target molecule. There is frequent confusion between "m-Cresidine" and "p-Cresidine" due to non-standard nomenclature.

| Feature | Target Molecule (This Guide) | Common Confusant |
|---------------------|---|---|
| Systematic Name | 4-Methoxy-2-methylaniline | 2-Methoxy-5-methylaniline |
| Common Name | m-Cresidine | p-Cresidine |
| CAS Number | 102-50-1 | 120-71-8 |
| Structure | NH ₂ at 1, CH ₃ at 2, OCH ₃ at 4 | NH ₂ at 1, OCH ₃ at 2, CH ₃ at 5 |
| Physical State (RT) | Liquid / Low-melting Solid (MP ~13-14°C) | Solid (MP ~51°C) |

Core Challenge: The primary purification difficulty with 4-Methoxy-2-methylaniline is its melting point (13-14°C). It exists as a "slush" or oil at room temperature, rendering standard recrystallization ineffective without derivatization. Furthermore, like all electron-rich anilines, it undergoes rapid auto-oxidation to form colored azo/quinone impurities.

Troubleshooting Guide (Q&A Format)

Ticket #401: "My sample turned dark brown/black upon storage. How do I recover it?"

Root Cause: Electron-rich anilines are highly susceptible to oxidation by atmospheric oxygen. The brown color indicates the formation of quinone imines and azo-dimers. These impurities are often present in trace amounts (<1%) but have high extinction coefficients, making the sample appear heavily degraded.

Solution: The "Zinc-Acid" Reductive Wash Simple distillation often fails to remove these colored impurities because they can co-distill or sublime. A chemical reduction step is required before isolation.^[1]

Protocol:

- **Dissolution:** Dissolve the dark amine in dilute sulfuric acid (2M H₂SO₄). The amine forms a water-soluble salt; neutral organic impurities (azo dimers) remain insoluble.
- **Wash:** Extract the aqueous acidic layer with Ethyl Acetate (EtOAc) or Dichloromethane (DCM) 2-3 times. The organic layer will take up the non-basic colored impurities.

- Checkpoint: The aqueous layer should be lighter but may still be pink/brown.
- Reduction (Optional but Recommended): If color persists, add a small amount of activated Zinc dust (<5% wt/wt) to the acidic solution and stir for 30 minutes. This reduces quinoid impurities back to colorless species. Filter off the Zinc.
- Liberation: Basify the filtrate with 20% NaOH under cooling (ice bath) to pH >12.
- Extraction: Extract the milky emulsion with DCM. Dry over Na₂SO₄ and concentrate.

Ticket #402: "I cannot get the compound to crystallize. It keeps 'oiling out'."

Root Cause: You are fighting thermodynamics. With a melting point of ~13°C, the free base is a liquid at standard lab temperatures.[2] Recrystallization requires cooling well below 0°C, where "oiling out" (liquid-liquid phase separation) is kinetically favored over crystal nucleation.

Solution: The "Salt Strategy" (Derivatization) Do not purify the free base. Convert it to the Hydrochloride (HCl) salt. The salt will have a melting point >200°C, allowing for robust recrystallization from ethanol/isopropanol.

The Protocol (High-Purity Isolation):

- Dissolve: Dissolve 10g of crude amine in 50 mL of anhydrous Diethyl Ether or MTBE.
- Precipitate: Cool to 0°C. Slowly add 4M HCl in Dioxane (or bubble dry HCl gas) until precipitation ceases.
- Filter: Collect the white solid (4-Methoxy-2-methylanilinium chloride).
- Recrystallize: Recrystallize the salt from hot Isopropanol or Ethanol.
 - Note: This removes isomers and trace metal impurities efficiently.
- Freebase (Only if necessary): Dissolve the pure salt in minimal water, basify with NaOH, and extract with DCM.

Ticket #403: "Vacuum distillation resulted in decomposition."

Root Cause: While the boiling point is $\sim 249^{\circ}\text{C}$ (at 760 mmHg), heating anilines to this temperature promotes polymerization. If your vacuum is insufficient (>10 mmHg), the required pot temperature is too high.

Solution: High-Vacuum Short-Path Distillation You must lower the boiling point to below 100°C to ensure stability.

Operational Parameters:

- Vacuum Requirement: < 1.0 mmHg (High Vacuum).
- Expected bp: $\sim 80-90^{\circ}\text{C}$ at 0.5 mmHg.
- Apparatus: Use a Short-Path distillation head (vigreux columns increase hold-up volume, which is undesirable here).
- Stabilizer: Add a few crystals of BHT (Butylated hydroxytoluene) to the receiving flask to prevent immediate re-oxidation during collection.

Visual Workflows (Graphviz)

Workflow A: The "Salt Strategy" (Recommended for $>99\%$ Purity)

This workflow illustrates the conversion to the HCl salt to bypass the low-melting-point issue.

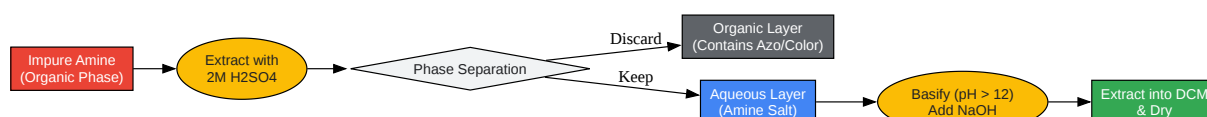


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Figure 1: Derivatization workflow converting the low-melting amine to a stable, crystalline salt for purification.

Workflow B: Impurity Removal (Acid-Base Wash)

Use this for quick cleanup of "brown" samples without full crystallization.



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Figure 2: Acid-Base extraction logic for removing non-basic oxidation impurities (colored compounds).

Technical Data & Specifications

Physical Properties Table

| Property | Value | Source |
|----------------------|--|-----------|
| Molecular Weight | 137.18 g/mol | [1] |
| Melting Point | 13-14 °C | [1][2] |
| Boiling Point | 248-249 °C (760 mmHg) | [1] |
| Density | 1.065 g/mL (25 °C) | [2] |
| pKa (Conjugate Acid) | ~5.0 - 5.3 (Est.) | [Derived] |
| Solubility | Soluble in Ethanol, Ether, DCM. Slightly soluble in water. | [1] |

Storage Recommendations

- Atmosphere: Store under Argon or Nitrogen.

- Temperature: Refrigerator (2-8°C). Note: It may solidify; warm gently to room temp before opening to prevent condensation.
- Container: Amber glass (light sensitive).

Safety & Handling (Critical)

- Carcinogenicity: 4-Methoxy-2-methylaniline is classified as a Group 2B Carcinogen (Possibly carcinogenic to humans).
- Skin Absorption: Highly toxic if absorbed through skin. Double-gloving (Nitrile) is mandatory.
- Ventilation: All operations, especially heating/distillation, must occur in a fume hood.

References

- National Institute of Standards and Technology (NIST). "4-Methoxy-2-methylaniline." [3] NIST Chemistry WebBook, SRD 69. [[Link](#)]
- PubChem. "4-Methoxy-2-methylaniline (Compound Summary)." National Library of Medicine. [[Link](#)]
- Vogel, A. I. Vogel's Textbook of Practical Organic Chemistry. (Standard reference for amine salt formation and acid-base extraction protocols).

End of Technical Support Guide. For further assistance, please contact the synthesis facility.

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Sources

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- [2. China 4-Methoxy-2-methylaniline Manufacturers Suppliers Factory - Free Sample - WANHONGRUN \[zbwhr.com\]](#)

- [3. 4-methoxy-2-methylaniline \[stenutz.eu\]](#)
- To cite this document: BenchChem. [purification challenges of 4-Methoxy-2-methylaniline and solutions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b142818/docs#purification-challenges-of-4-methoxy-2-methylaniline-and-solutions\]](https://www.benchchem.com/product/b142818/docs#purification-challenges-of-4-methoxy-2-methylaniline-and-solutions)

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